

Technical Support Center: The Impact of Electrolytes on Carbomer 934 Gel Properties

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Compound of Interest

Compound Name: Carbomer 934

Cat. No.: B047073

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This technical support center provides researchers, scientists, and drug development professionals with comprehensive troubleshooting guides and frequently asked questions (FAQs) regarding the impact of electrolytes on the properties of **Carbomer 934** gels.

Frequently Asked Questions (FAQs)

Q1: What is **Carbomer 934** and why is it used in gel formulations?

Carbomer 934 is a high molecular weight polymer of acrylic acid cross-linked with allyl ethers of sucrose.[1][2] It is a synthetic polymer widely used in the pharmaceutical and cosmetic industries as a gelling agent to thicken, suspend, and stabilize formulations.[3] In its dry form, it is a white, fluffy powder.[3] When dispersed in water and neutralized with a suitable base, **Carbomer 934** swells significantly to form a viscous gel.[3][4] A neutralized 0.5% aqueous dispersion of **Carbomer 934** typically has a viscosity between 30,500 and 39,400 mPa·s.[2]

Q2: How do electrolytes affect the viscosity of **Carbomer 934** gels?

Electrolytes, or salts, can significantly reduce the viscosity of **Carbomer 934** gels. This phenomenon is often referred to as a "salting-out" effect. The introduction of ions from the electrolyte shields the negative charges along the neutralized polymer backbone. This reduces the electrostatic repulsion between the polymer chains, causing them to coil and leading to a decrease in the gel's viscosity and structure.

Q3: Are all electrolytes equally effective at reducing the viscosity of **Carbomer 934** gels?

No, the effect of electrolytes on **Carbomer 934** gel viscosity depends on the valence of the ions. Divalent and trivalent cations (e.g., Ca^{2+} , Mg^{2+} , Al^{3+}) are much more effective at reducing viscosity than monovalent cations (e.g., Na^+ , K^+). This is because their higher charge density allows them to more effectively shield the negative charges on the polymer chains.

Q4: Can the negative impact of electrolytes on viscosity be mitigated?

To some extent, yes. Increasing the concentration of **Carbomer 934** in the formulation can help to maintain some viscosity in the presence of electrolytes. Additionally, some newer grades of carbomers are specifically designed to have better electrolyte tolerance.

Q5: What is the optimal pH range for **Carbomer 934** gel formation?

Carbomer 934 requires neutralization to a pH of approximately 5.0 to 9.0 to achieve maximum viscosity.^[5] Outside of this range, the polymer is not fully uncoiled, and the viscosity will be significantly lower.

Troubleshooting Guide

Problem	Possible Cause	Troubleshooting Steps
Drastic loss of viscosity after adding an active pharmaceutical ingredient (API) or excipient.	The added component is an electrolyte or has a high ionic strength.	1. Check the chemical nature of the added substance. If it is a salt, it is likely the cause of the viscosity drop.2. Consider using a non-ionic form of the API if available.3. Increase the concentration of Carbomer 934 to compensate for the viscosity loss.4. Evaluate more electrolyte-tolerant grades of carbomers.
The gel appears cloudy or hazy after adding other ingredients.	Incompatibility of the added ingredient with the Carbomer 934 gel. Some cationic polymers or preservatives can cause precipitation.	1. Review the compatibility of all formulation components with Carbomer 934.2. Consider using alternative preservatives or excipients that are known to be compatible with anionic polymers.
The final gel has a much lower viscosity than expected, even without the addition of obvious electrolytes.	1. Incorrect pH of the final formulation.2. Incomplete hydration or neutralization of the Carbomer 934.3. High shear during mixing after neutralization.	1. Measure the pH of the gel and adjust it to the optimal range (5.0-9.0) with a suitable neutralizing agent (e.g., triethanolamine, sodium hydroxide).2. Ensure the Carbomer 934 is fully dispersed and hydrated before neutralization.3. Avoid excessive shear rates during mixing after the gel has been neutralized, as this can permanently break down the polymer network.
The gel viscosity decreases over time.	1. Microbial contamination.2. Exposure to UV light.	1. Add a suitable preservative to the formulation, as

Carbomer 934 dispersions do not have inherent antimicrobial properties.² Protect the gel from light by using opaque packaging.

Data Presentation

The following tables provide a summary of the expected impact of different electrolytes on the viscosity of a 0.5% w/w **Carbomer 934** gel. The initial viscosity of the gel without added electrolytes is assumed to be within the USP-NF specification of 30,500–39,400 mPa·s.^[2]

Table 1: Effect of Monovalent Electrolyte (NaCl) on the Viscosity of 0.5% **Carbomer 934** Gel

NaCl Concentration (% w/w)	Approximate Viscosity (mPa·s)	Observations
0	35,000	Highly viscous, clear gel
0.1	20,000	Noticeable decrease in viscosity
0.5	8,000	Significant loss of viscosity, gel becomes more fluid
1.0	< 2,000	Gel structure is largely lost, very low viscosity

Table 2: Effect of Divalent Electrolyte (CaCl₂) on the Viscosity of 0.5% **Carbomer 934** Gel

CaCl ₂ Concentration (% w/w)	Approximate Viscosity (mPa·s)	Observations
0	35,000	Highly viscous, clear gel
0.05	10,000	Sharp decrease in viscosity
0.1	< 1,000	Gel structure collapses, becomes watery
0.5	~0	Complete loss of viscosity, potential for polymer precipitation

Note: The viscosity values in the tables are illustrative and can vary depending on the exact formulation, pH, and measurement conditions.

Experimental Protocols

Protocol for Preparing a 0.5% Carbomer 934 Gel

Materials:

- **Carbomer 934** powder
- Deionized water
- Neutralizing agent (e.g., 18% w/w Sodium Hydroxide solution or Triethanolamine)
- Analytical balance
- Beaker
- Overhead stirrer with a propeller-type impeller
- pH meter

Procedure:

- Weigh 2.5 g of **Carbomer 934** powder.

- Measure 497.5 g of deionized water into a beaker.
- While stirring the water at a moderate speed (e.g., 800-1200 rpm), slowly sprinkle the **Carbomer 934** powder into the vortex to avoid the formation of clumps.
- Continue stirring for at least 30-60 minutes to ensure the polymer is fully hydrated. The dispersion will be acidic (pH ~3) and have low viscosity.
- Slowly add the neutralizing agent dropwise while monitoring the pH.
- Continue adding the neutralizing agent until the pH of the gel is between 7.3 and 7.8.
- Reduce the stirring speed to minimize air entrapment and continue to mix until a uniform, clear, and viscous gel is formed.
- Allow the gel to stand for at least one hour to ensure complete neutralization and swelling.

Protocol for Evaluating the Impact of Electrolytes on Gel Viscosity

Materials:

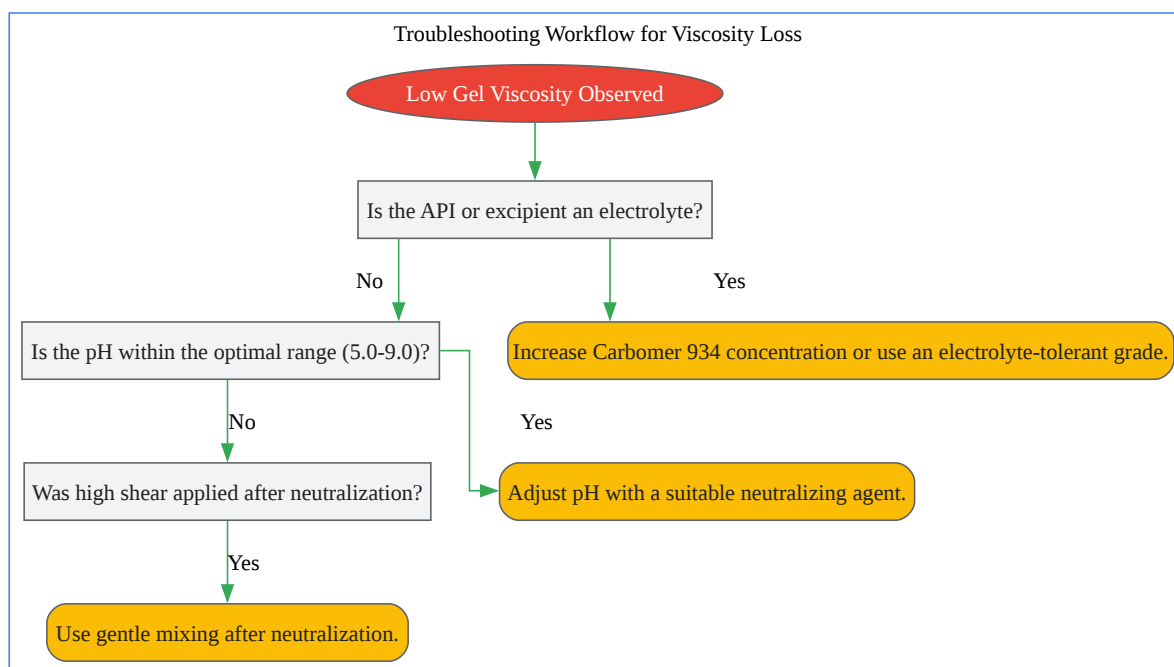
- Prepared 0.5% **Carbomer 934** gel
- Electrolyte solutions of known concentrations (e.g., 10% w/w NaCl, 1% w/w CaCl₂)
- Rotational viscometer (e.g., Brookfield type) with appropriate spindle
- Analytical balance
- Beaker
- Spatula

Procedure:

- Place a known weight of the prepared **Carbomer 934** gel into a beaker.

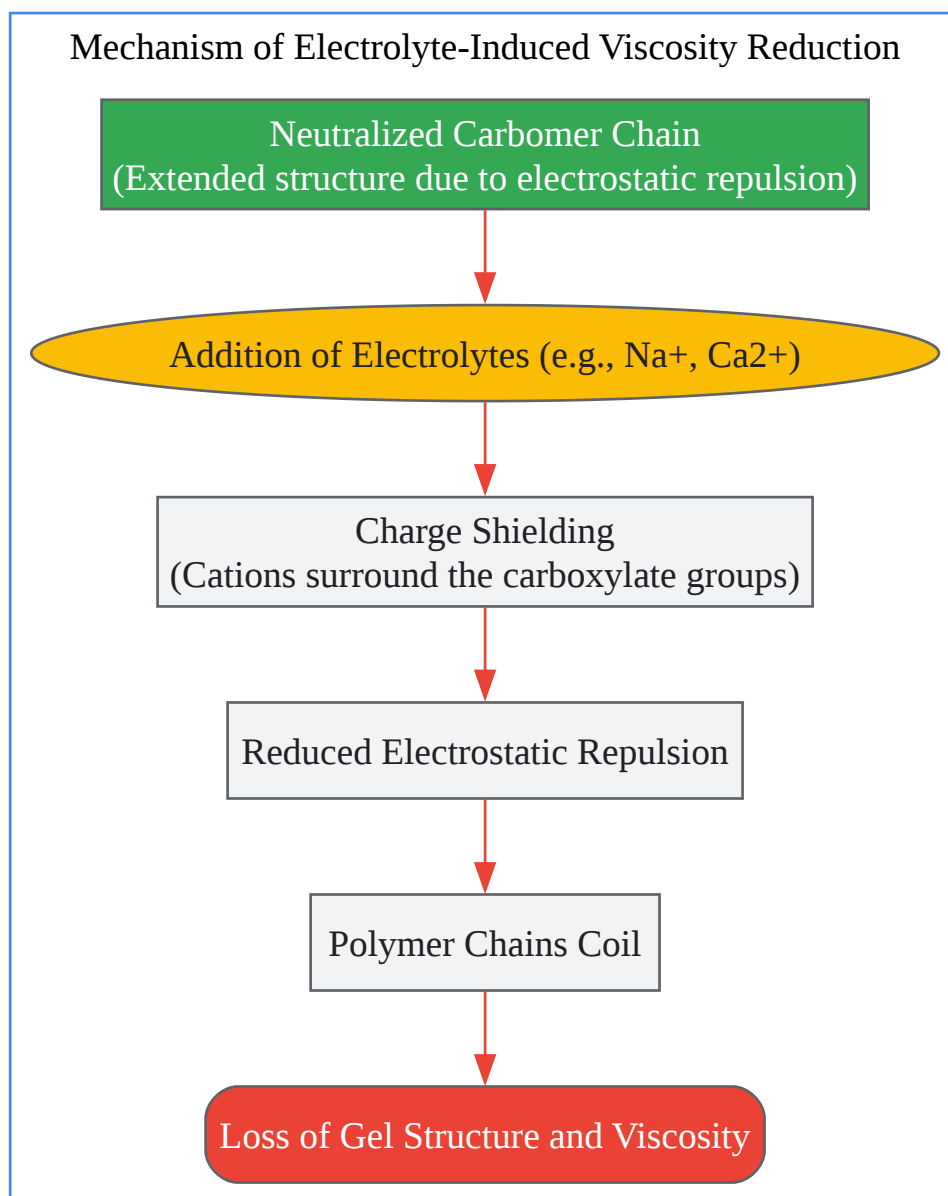
- Weigh and add a specific amount of the electrolyte solution to the gel to achieve the desired final electrolyte concentration.
- Gently mix the electrolyte into the gel with a spatula until the mixture is uniform. Avoid vigorous mixing to prevent shear-induced viscosity loss.
- Allow the mixture to equilibrate for at least 30 minutes.
- Measure the viscosity of the gel using a rotational viscometer according to the instrument's operating instructions. Record the spindle, speed, and temperature.
- Repeat steps 2-5 for different electrolyte concentrations.

Visualizations



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Caption: Troubleshooting workflow for low viscosity in **Carbomer 934** gels.



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